Application Notes and Protocols: 4-Hydroxy-N-phenylbenzamide as a Versatile Chemical Intermediate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Hydroxy-N-phenylbenzamide*
CAS No.:	*14121-97-2*
Cat. No.:	*B2821895*

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Authored by: Senior Application Scientist

Introduction: Unlocking the Potential of a Key Building Block

4-Hydroxy-N-phenylbenzamide, a substituted aromatic amide, is a pivotal intermediate in the landscape of organic synthesis. Its bifunctional nature, possessing both a nucleophilic phenol and a modifiable amide linkage, renders it a versatile scaffold for the construction of complex molecular architectures. This guide provides an in-depth exploration of its synthesis, characterization, and strategic application in the development of high-value compounds, particularly within the pharmaceutical and materials science sectors. The protocols and insights presented herein are curated to empower researchers to leverage the full potential of this valuable chemical entity.

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Physicochemical Properties and Safety Data

A thorough understanding of the physical and chemical properties of **4-Hydroxy-N-phenylbenzamide** is fundamental to its effective and safe utilization.

Property	Value	Reference
Molecular Formula	$C_{13}H_{11}NO_2$	
Molecular Weight	213.23 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	260-265 °C	[1]
Solubility	Soluble in ethanol, acetone, and methanol. Sparingly soluble in water.	[2]
CAS Number	14121-97-2	

Safety and Handling:

4-Hydroxy-N-phenylbenzamide is an irritant and should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3][4] Work should be conducted in a well-ventilated fume hood.[3] In case of contact with eyes or skin, rinse immediately with plenty of water.[3] For detailed safety information, consult the Safety Data Sheet (SDS).[3][4][5][6]

Storage:

Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][4]

Synthesis of **4-Hydroxy-N-phenylbenzamide**: Protocols and Optimization

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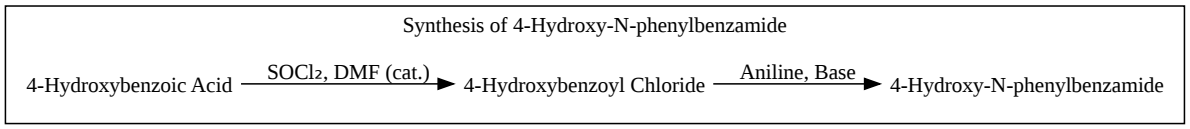
The synthesis of **4-Hydroxy-N-phenylbenzamide** is most commonly achieved through the acylation of aniline with a 4-hydroxybenzoyl derivative. Below are detailed protocols for two reliable methods.

Protocol 1: Acylation of Aniline with 4-Hydroxybenzoyl Chloride

This is a robust and widely used method that involves the in-situ generation of 4-hydroxybenzoyl chloride from 4-hydroxybenzoic acid, followed by reaction with aniline.

Reaction Scheme:



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A schematic for the synthesis of **4-Hydroxy-N-phenylbenzamide**.

Materials:

- 4-Hydroxybenzoic acid
- Thionyl chloride ($SOCl_2$)
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Aniline
- Triethylamine (TEA) or Pyridine (as a base)
- Anhydrous dichloromethane (DCM) or Tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)

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- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

Step 1: Formation of 4-Hydroxybenzoyl Chloride

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 4-hydroxybenzoic acid (1.0 eq) in anhydrous toluene.
- Add a catalytic amount of DMF (e.g., 2-3 drops).
- Slowly add thionyl chloride (1.2 eq) dropwise to the suspension at room temperature.
- Heat the reaction mixture to reflux (approximately 80-90 °C) for 2-3 hours. The reaction progress can be monitored by the cessation of gas (HCl and SO_2) evolution.
- After the reaction is complete, allow the mixture to cool to room temperature and remove the excess thionyl chloride and toluene under reduced pressure using a rotary evaporator to obtain crude 4-hydroxybenzoyl chloride. This intermediate is typically used in the next step without further purification.[1]

Step 2: Amidation with Aniline

- Dissolve the crude 4-hydroxybenzoyl chloride in anhydrous DCM or THF.
- In a separate flask, dissolve aniline (1.0 eq) and triethylamine (1.1 eq) in the same anhydrous solvent.
- Cool the aniline solution to 0 °C in an ice bath.
- Slowly add the solution of 4-hydroxybenzoyl chloride dropwise to the cooled aniline solution with vigorous stirring.

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- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 4-6 hours. Monitor the reaction by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate under reduced pressure to yield the crude product.

Purification:

The crude **4-Hydroxy-N-phenylbenzamide** can be purified by recrystallization from a suitable solvent system, such as ethanol/water or acetone/hexane, to afford a white to off-white solid.[1] [7]

Protocol 2: Direct Amidation using a Coupling Agent

This method avoids the use of thionyl chloride and proceeds via the activation of 4-hydroxybenzoic acid with a coupling agent.

Materials:

- 4-Hydroxybenzoic acid
- Aniline
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- 4-Dimethylaminopyridine (DMAP) (catalytic amount)
- Anhydrous Dichloromethane (DCM)

Procedure:

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- To a stirred solution of 4-hydroxybenzoic acid (1.0 eq), aniline (1.0 eq), and a catalytic amount of DMAP in anhydrous DCM, add DCC (1.1 eq) portion-wise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir overnight.
- The dicyclohexylurea (DCU) byproduct will precipitate out of the solution. Filter off the DCU precipitate.
- Wash the filtrate with 1 M HCl and saturated $NaHCO_3$ solution.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel or by recrystallization.

Optimization and Troubleshooting

Issue	Potential Cause	Suggested Solution
Low Yield	Incomplete reaction; Hydrolysis of acyl chloride; Inefficient workup.	Extend reaction time or increase temperature slightly. Ensure anhydrous conditions. Optimize extraction and washing steps.[8]
Impure Product	Presence of unreacted starting materials or byproducts (e.g., benzoic acid from hydrolysis).	Wash the crude product with a dilute base (e.g., $NaHCO_3$) to remove acidic impurities. Optimize recrystallization solvent and procedure.[2][8]
Oily Product	Rapid cooling during recrystallization; Supersaturation.	Allow the recrystallization solution to cool slowly. Scratch the inside of the flask to induce crystallization. Use a seed crystal.[2]

Characterization of 4-Hydroxy-N-phenylbenzamide

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Accurate characterization is crucial to confirm the identity and purity of the synthesized intermediate.

^{1}H NMR Spectroscopy:

A representative ^{1}H NMR spectrum of **4-Hydroxy-N-phenylbenzamide** in DMSO-d_6 would show characteristic peaks for the aromatic protons and the amide and hydroxyl protons.[1]

- δ ~10.13 ppm (s, 1H): Amide proton (-NH-).
- δ ~7.99 ppm (d, 2H): Aromatic protons ortho to the carbonyl group.
- δ ~7.91 ppm (d, 2H): Aromatic protons ortho to the NH group.
- δ ~7.62 ppm (d, 2H): Aromatic protons meta to the carbonyl group.
- δ ~7.48 ppm (t, 1H): Aromatic proton para to the NH group.
- A broad singlet for the hydroxyl proton (-OH), the chemical shift of which can vary.

^{13}C NMR Spectroscopy:

The ^{13}C NMR spectrum provides information on the carbon framework.[1]

- δ ~164.8 ppm: Carbonyl carbon (C=O).
- δ ~161.4 ppm: Aromatic carbon attached to the hydroxyl group.
- δ ~116.0 - 135.4 ppm: Aromatic carbons.

Infrared (IR) Spectroscopy:

The IR spectrum will show characteristic absorption bands for the functional groups present.

- ~3300 cm^{-1} (broad): O-H stretching of the phenolic hydroxyl group.
- ~3200-3400 cm^{-1}: N-H stretching of the amide.
- ~1640 cm^{-1}: C=O stretching of the amide (Amide I band).

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- ~1540 cm^{-1}: N-H bending of the amide (Amide II band).

Mass Spectrometry (MS):

Mass spectrometry will confirm the molecular weight of the compound.

- ESI-MS (m/z): $[M+H]^+$ at 214.[1]

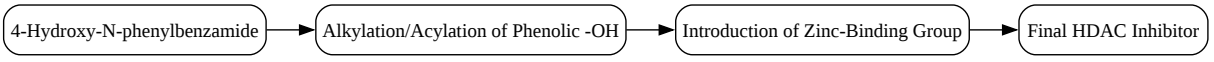
Application as a Chemical Intermediate: Synthesis of Bioactive Molecules

The true utility of **4-Hydroxy-N-phenylbenzamide** lies in its role as a precursor to more complex and biologically active molecules. The phenolic hydroxyl group serves as a convenient handle for further functionalization, such as etherification or esterification, to build out molecular complexity.

Application Example 1: Synthesis of Histone Deacetylase (HDAC) Inhibitors

4-Hydroxy-N-phenylbenzamide derivatives have been explored as potent histone deacetylase (HDAC) inhibitors, which are a promising class of anti-cancer agents.[9] The core structure can be elaborated to incorporate a zinc-binding group and a surface recognition "cap" group.

Workflow for the Synthesis of a Novel HDAC Inhibitor:



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A generalized workflow for developing HDAC inhibitors from **4-Hydroxy-N-phenylbenzamide**.

Protocol: Synthesis of an N-Hydroxy-4-(aryloxy)-N-phenylbenzamide Derivative

This protocol illustrates the elaboration of the **4-Hydroxy-N-phenylbenzamide** core.

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Materials:

- **4-Hydroxy-N-phenylbenzamide**
- An appropriate aryl halide (e.g., 4-fluoronitrobenzene)
- Potassium carbonate (K_2CO_3)
- Anhydrous N,N-Dimethylformamide (DMF)
- Hydroxylamine hydrochloride
- Potassium hydroxide (KOH)
- Methanol

Procedure:

Step 1: Williamson Ether Synthesis

- To a solution of **4-Hydroxy-N-phenylbenzamide** (1.0 eq) in anhydrous DMF, add potassium carbonate (2.0 eq).
- Add the desired aryl halide (1.1 eq) and heat the mixture at 80-100 °C overnight.
- Monitor the reaction by TLC. Upon completion, cool the reaction mixture and pour it into ice-water.
- Collect the precipitated solid by filtration, wash with water, and dry. Purify by recrystallization or column chromatography.

Step 2: Conversion to the Hydroxamic Acid

- The ester intermediate from the previous step is then converted to the corresponding hydroxamic acid, a common zinc-binding motif in HDAC inhibitors.
- A detailed protocol for this transformation can be adapted from literature procedures for hydroxamic acid synthesis.[9]

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Application Example 2: Precursor to Kinase Inhibitors (e.g., Trametinib Intermediate)

While a direct, single-step protocol from **4-Hydroxy-N-phenylbenzamide** to a Trametinib intermediate is not readily available, the benzamide moiety is a key structural feature in many kinase inhibitors. The synthesis of Trametinib, a MEK inhibitor, involves complex multi-step sequences where related benzamide intermediates are crucial.[3][10] The general strategy involves building the core heterocyclic structure and then coupling it with the appropriate aniline derivative.

Conceptual Pathway:

The synthesis of Trametinib involves the formation of a substituted pyrimido[4,5-d]pyrimidine-2,4(1H,3H)-dione core. An intermediate like N-(2-fluoro-4-iodophenyl)-N'-cyclopropylurea is a key building block.[4] While **4-Hydroxy-N-phenylbenzamide** itself isn't a direct precursor in the most common Trametinib syntheses, its structural motif is representative of the types of amide couplings used in the synthesis of such complex molecules.

Application Example 3: Synthesis of Glycogen Synthase Kinase 3 (GSK-3) Inhibitors

GSK-3 inhibitors are being investigated for the treatment of various diseases, including neurodegenerative disorders and diabetes.[11] Many potent GSK-3 inhibitors feature a urea or amide linkage.[12][13] **4-Hydroxy-N-phenylbenzamide** can serve as a starting point for the synthesis of analogs of known GSK-3 inhibitors.

General Synthetic Strategy:

The synthesis would typically involve the modification of the phenolic hydroxyl group to introduce moieties known to interact with the GSK-3 active site, followed by further diversification.

Conclusion

4-Hydroxy-N-phenylbenzamide is a chemical intermediate of significant value, offering a reliable and versatile platform for the synthesis of a wide range of functional molecules. Its

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straightforward synthesis and the reactivity of its dual functional groups make it an attractive starting material for researchers in drug discovery and materials science. The detailed protocols and application insights provided in this guide are intended to facilitate its effective use in the laboratory, enabling the development of novel compounds with desired biological activities and material properties.

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- To cite this document: BenchChem. [Application Notes and Protocols: 4-Hydroxy-N-phenylbenzamide as a Versatile Chemical Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2821895/docs#application-notes-and-protocols-4-hydroxy-n-phenylbenzamide-as-a-versatile-chemical-intermediate]

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